

Application Notes and Protocols for the Analytical Detection of Cyclohexane, (hexylthio)-

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Compound of Interest

Compound Name: Cyclohexane, (hexylthio)-

Cat. No.: B15488970

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Introduction

Cyclohexane, (hexylthio)-, also known as cyclohexyl hexyl sulfide, is an organic sulfide compound. The detection and quantification of such sulfur-containing compounds are crucial in various fields, including pharmaceutical development, environmental analysis, and industrial quality control. This document provides detailed application notes and proposed analytical protocols for the detection of **Cyclohexane, (hexylthio)-** using Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS/MS). As no specific validated methods for this exact compound are readily available in the scientific literature, the following protocols are based on established methods for the analysis of analogous alkyl sulfides and thioethers. These should serve as a robust starting point for method development and validation.

Analytical Methods Overview

Two primary analytical techniques are proposed for the sensitive and selective detection of **Cyclohexane, (hexylthio)-**:

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is a powerful technique for the analysis of volatile and semi-volatile organic compounds. Given the likely volatility of **Cyclohexane, (hexylthio)-**, GC-MS is expected to provide excellent separation and identification.

- **High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS/MS):** This method is suitable for a wide range of compounds, including those that are less volatile or thermally labile. HPLC-MS/MS offers high sensitivity and specificity, particularly with the use of tandem mass spectrometry.

Data Presentation

The following table summarizes the expected quantitative performance parameters for the proposed analytical methods. These values are estimates based on the analysis of similar sulfur-containing compounds and should be determined experimentally during method validation.

Parameter	Gas Chromatography-Mass Spectrometry (GC-MS)	High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS)
Limit of Detection (LOD)	0.1 - 10 ng/mL	0.01 - 5 ng/mL
Limit of Quantification (LOQ)	0.5 - 25 ng/mL	0.05 - 15 ng/mL
Linear Range	1 - 1000 ng/mL	0.1 - 500 ng/mL
Precision (%RSD)	< 15%	< 10%
Accuracy (% Recovery)	85 - 115%	90 - 110%

Experimental Protocols

Protocol 1: Analysis of Cyclohexane, (hexylthio)- by GC-MS

This protocol outlines a general procedure for the analysis of **Cyclohexane, (hexylthio)-** in a relatively clean sample matrix, such as a drug substance or a formulated product.

1. Sample Preparation:

- **Standard Preparation:**

- Prepare a stock solution of **Cyclohexane, (hexylthio)-** at a concentration of 1 mg/mL in a suitable solvent such as methanol or dichloromethane.
- Perform serial dilutions of the stock solution to prepare calibration standards ranging from 1 ng/mL to 1000 ng/mL.
- Sample Extraction (from a solid matrix):
 - Accurately weigh approximately 100 mg of the homogenized sample into a centrifuge tube.
 - Add 10 mL of a suitable extraction solvent (e.g., dichloromethane or ethyl acetate).
 - Vortex the sample for 2 minutes to ensure thorough mixing.
 - Sonicate the sample in an ultrasonic bath for 15 minutes.
 - Centrifuge the sample at 4000 rpm for 10 minutes.
 - Carefully collect the supernatant and filter it through a 0.22 μ m PTFE syringe filter into a GC vial.

2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Column: HP-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent non-polar capillary column.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Inlet Temperature: 250°C.
- Injection Volume: 1 μ L (splitless mode).
- Oven Temperature Program:

- Initial temperature: 60°C, hold for 2 minutes.
- Ramp: Increase to 280°C at a rate of 15°C/min.
- Hold: Hold at 280°C for 5 minutes.
- MS Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Full scan (m/z 50-400) for qualitative analysis and Selected Ion Monitoring (SIM) for quantitative analysis. Characteristic ions for **Cyclohexane, (hexylthio)-** ($C_{12}H_{24}S$, MW: 200.39) should be determined from the full scan spectrum of a standard.

3. Data Analysis:

- Identify the peak corresponding to **Cyclohexane, (hexylthio)-** based on its retention time and mass spectrum.
- Quantify the analyte using a calibration curve constructed from the peak areas of the calibration standards.

Protocol 2: Analysis of Cyclohexane, (hexylthio)- by HPLC-MS/MS

This protocol provides a method for the analysis of **Cyclohexane, (hexylthio)-** using liquid chromatography coupled with tandem mass spectrometry, which is particularly useful for complex matrices or when higher sensitivity is required.

1. Sample Preparation:

- Standard Preparation:
 - Prepare a stock solution of **Cyclohexane, (hexylthio)-** at 1 mg/mL in methanol.

- Prepare calibration standards by serial dilution in the initial mobile phase composition (e.g., 50:50 acetonitrile:water with 0.1% formic acid) to concentrations ranging from 0.1 ng/mL to 500 ng/mL.
- Sample Extraction (from a biological matrix, e.g., plasma):
 - To 100 μ L of plasma, add 300 μ L of ice-cold acetonitrile (protein precipitation).
 - Vortex for 1 minute.
 - Centrifuge at 13,000 rpm for 10 minutes at 4°C.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 100 μ L of the initial mobile phase.
 - Filter through a 0.22 μ m syringe filter into an HPLC vial.

2. HPLC-MS/MS Instrumentation and Conditions:

- HPLC System: Agilent 1290 Infinity II LC System or equivalent.
- Mass Spectrometer: Agilent 6470 Triple Quadrupole LC/MS or equivalent.
- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m particle size).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient Elution:
 - 0-1 min: 50% B
 - 1-5 min: 50% to 95% B
 - 5-7 min: Hold at 95% B

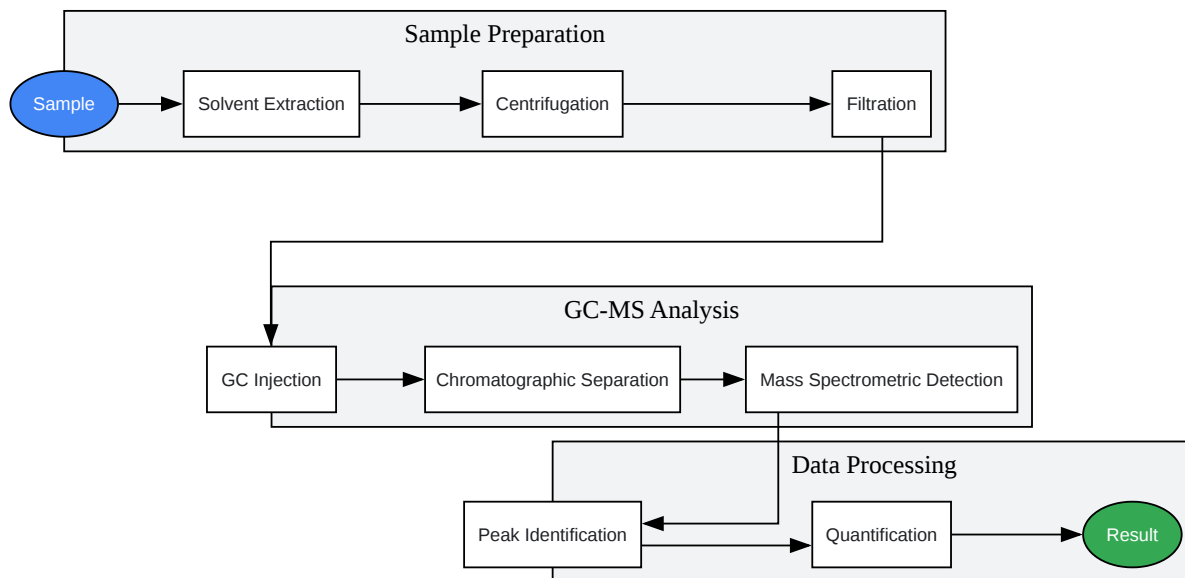
- 7.1-9 min: Return to 50% B (re-equilibration)
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 µL.
- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
- MS/MS Parameters:
 - Gas Temperature: 325°C.
 - Gas Flow: 8 L/min.
 - Nebulizer Pressure: 35 psi.
 - Sheath Gas Temperature: 350°C.
 - Sheath Gas Flow: 11 L/min.
 - Capillary Voltage: 3500 V.
- MRM Transitions: The precursor ion will likely be the protonated molecule [M+H]⁺. Product ions for Multiple Reaction Monitoring (MRM) transitions need to be determined by infusing a standard solution of **Cyclohexane, (hexylthio)-** into the mass spectrometer.

3. Data Analysis:

- Identify the analyte based on its retention time and specific MRM transition.
- Quantify using a calibration curve generated from the peak areas of the standards.

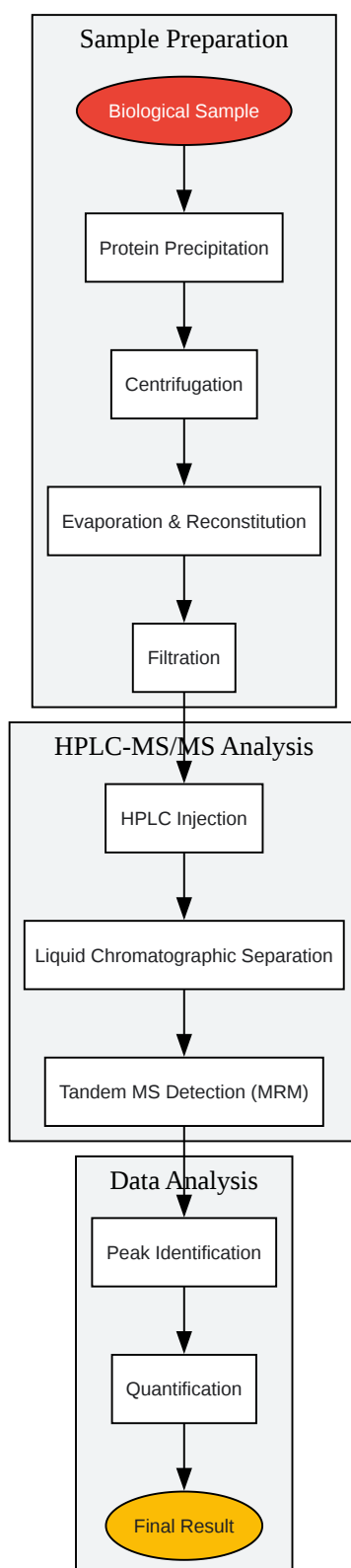
Visualizations

The following diagrams illustrate the proposed experimental workflows.



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Caption: GC-MS analytical workflow for **Cyclohexane, (hexylthio)-**.



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Caption: HPLC-MS/MS analytical workflow for **Cyclohexane, (hexylthio)-**.

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